

ATTO 700 Azide Derivatives for Click Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: ATTO 700

Cat. No.: B15557223

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Introduction

ATTO 700 is a fluorescent label belonging to a new generation of dyes designed for high-sensitivity applications in the life sciences, such as the labeling of proteins, DNA, and RNA.[1] This near-infrared (NIR) dye is characterized by its strong absorption, high fluorescence quantum yield, and excellent photostability and thermal stability.[1][2] As a zwitterionic and hydrophilic molecule, **ATTO 700** minimizes non-specific binding and is well-suited for single-molecule detection and super-resolution microscopy.[3][4] The azide modification of **ATTO 700** makes it a powerful tool for "click chemistry," a class of highly efficient and specific bioorthogonal reactions.[5]

ATTO 700 azide can be conjugated to molecules containing alkyne groups through either the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or the strain-promoted azide-alkyne cycloaddition (SPAAC) with cyclooctyne derivatives like DBCO or BCN.[6][7] These reactions are highly selective and can be performed in aqueous buffers, making them ideal for labeling complex biological samples.[5] This document provides the key photophysical properties of **ATTO 700**, detailed protocols for its use in click chemistry, and diagrams illustrating the workflow and reaction mechanisms.

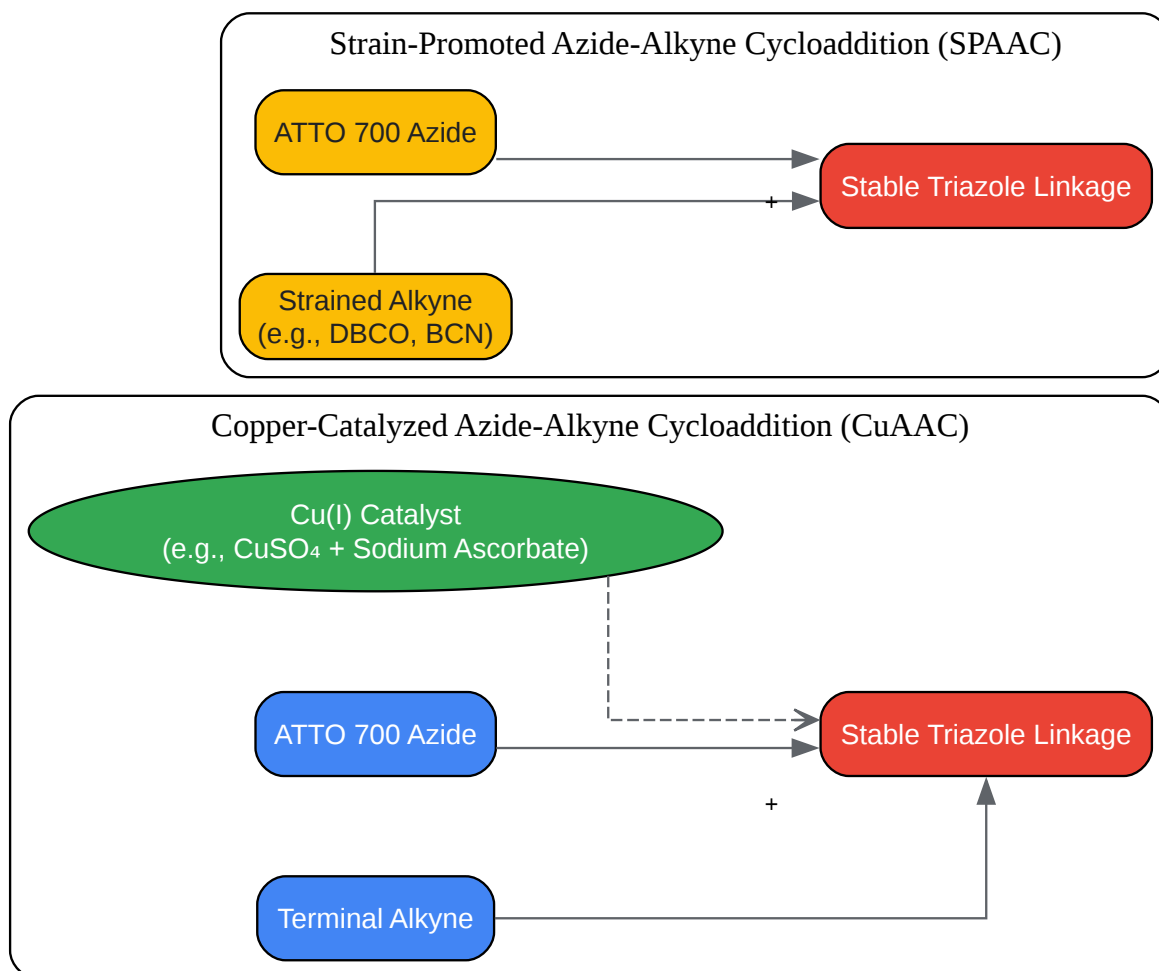
Photophysical and Chemical Properties

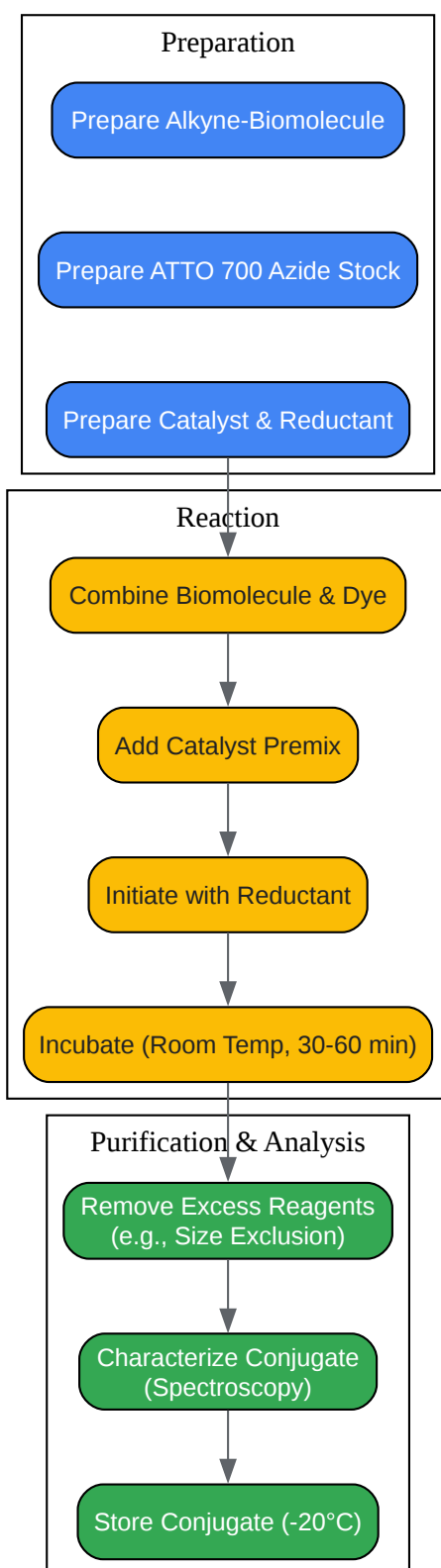
The optical and physical properties of **ATTO 700** azide are summarized below. These characteristics make it an excellent choice for fluorescence-based research, particularly in the NIR spectrum where cellular autofluorescence is reduced.[\[2\]](#)

Property	Value	References
Excitation Maximum (λ_{ex})	700 nm	[1] [8]
Emission Maximum (λ_{em})	716 - 719 nm	[1] [6] [8] [9]
Molar Extinction Coefficient (ϵ_{max})	$1.2 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	[1] [9]
Fluorescence Quantum Yield (η_{fl})	25%	[1] [4] [9]
Fluorescence Lifetime (τ_{fl})	1.6 ns	[1] [4] [9]
Molecular Weight (Mw)	880 g/mol	[1]
Correction Factor (CF260)	0.26	[1] [9]
Correction Factor (CF280)	0.41	[1] [9]
Solubility	Good in polar solvents/water	[3]
Storage	-20°C, protected from light	[1]

Click Chemistry: An Overview

Click chemistry describes a class of reactions that are rapid, versatile, and highly specific.[\[5\]](#) For bioconjugation, the reaction between an azide (like **ATTO 700** azide) and an alkyne is particularly powerful because these functional groups are absent in most biological systems, ensuring the reaction is bioorthogonal.[\[5\]](#)





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